

GSK1820795A stability and storage conditions

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Compound of Interest

Compound Name: GSK1820795A

Cat. No.: B10857743

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Technical Support Center: GSK1820795A

Welcome to the technical support center for **GSK1820795A**. This resource is designed to assist researchers, scientists, and drug development professionals in the effective use of **GSK1820795A** in their experiments. Here you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the stability, proper storage, and successful application of this selective GPR132 antagonist.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK1820795A**?

A1: To ensure the stability and longevity of **GSK1820795A**, it is crucial to adhere to the following storage guidelines. Improper storage can lead to degradation and affect experimental outcomes.

Storage Type	Temperature	Duration	Conditions
Solid Form (Short-term)	0 - 4°C	Days to Weeks	Dry and dark environment.
Solid Form (Long-term)	-20°C	Months to Years	Dry and dark environment. ^[1]
Stock Solution	-20°C	Up to 1 month	
Stock Solution	-80°C	Up to 6 months	

Note: The shelf life of **GSK1820795A** is greater than two years if stored properly in its solid form.[1] The compound is stable for several weeks at ambient temperature during standard shipping.[1]

Q2: How should I prepare a stock solution of **GSK1820795A**?

A2: **GSK1820795A** can be dissolved in dimethyl sulfoxide (DMSO). For cell-based assays, a common starting concentration for a stock solution is 10 mM in 100% DMSO. For in vivo studies, specific formulations are required.

Q3: What is the known solubility of **GSK1820795A**?

A3: While comprehensive solubility data in all common solvents is not publicly available, here are some reported solution preparations:

Solvent/Vehicle	Concentration	Solution Type	Intended Use
10% DMSO + 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (4.41 mM)	Suspended solution	In vivo (oral, intraperitoneal)
10% DMSO + 90% Corn Oil	\geq 2.5 mg/mL (4.41 mM)	Clear solution	In vivo

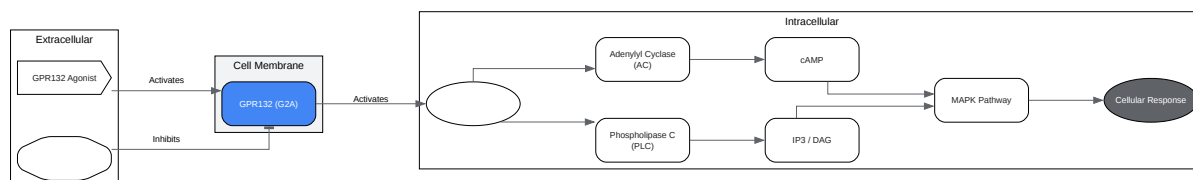
For suspended solutions, ultrasonic treatment may be necessary to aid dissolution. For in vivo experiments, it is recommended to prepare the working solution fresh on the day of use.

Q4: What is the mechanism of action of **GSK1820795A**?

A4: **GSK1820795A** is a selective antagonist of the G protein-coupled receptor 132 (GPR132), also known as G2A. It blocks the activation of GPR132 by its agonists. GPR132 is involved in various physiological processes, and its activation can modulate intracellular signaling pathways, including those involving cyclic AMP (cAMP) and mitogen-activated protein kinases (MAPK).

GPR132 Signaling Pathway

The following diagram illustrates the general signaling pathway of GPR132, which **GSK1820795A** antagonizes.

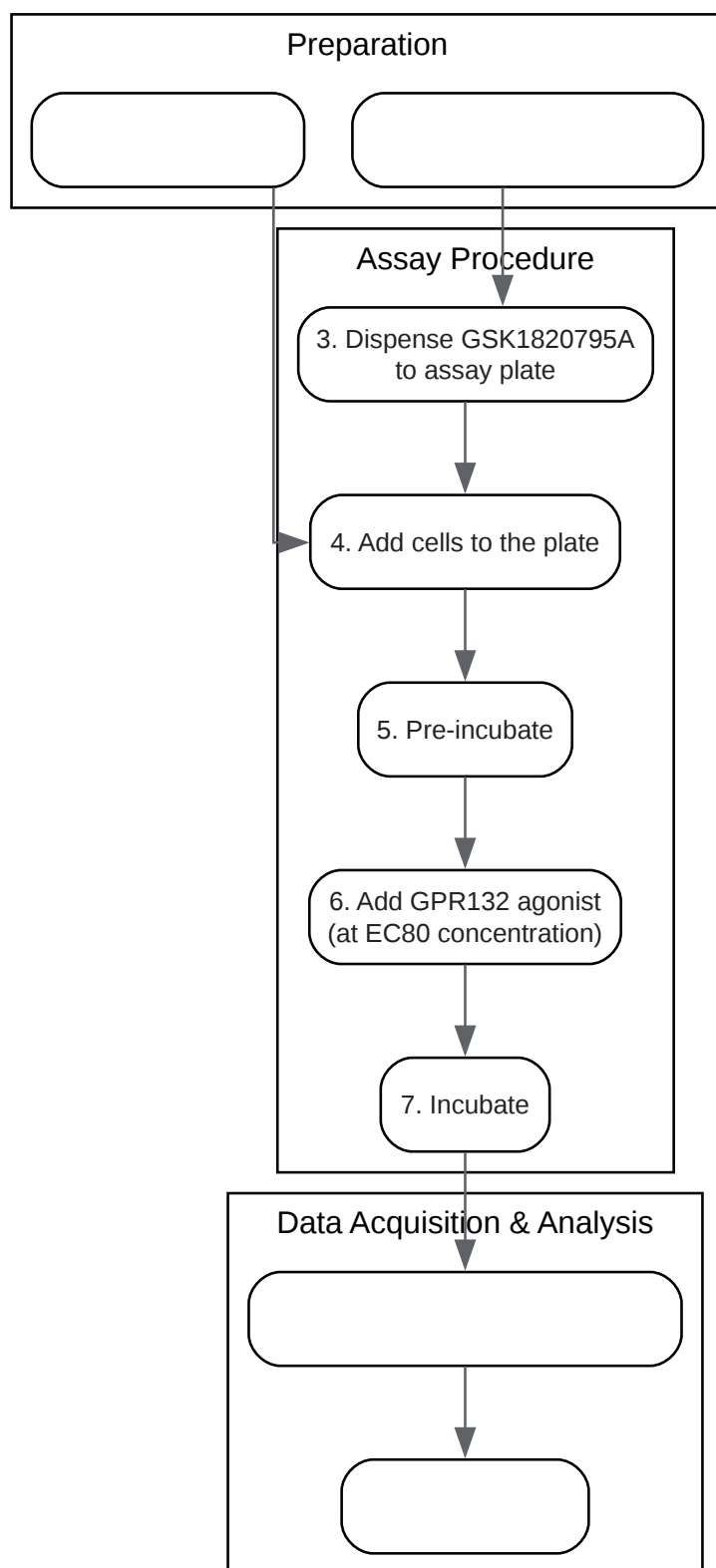


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Caption: GPR132 signaling pathway and the inhibitory action of **GSK1820795A**.

Experimental Workflow: Cell-Based Antagonist Assay

This workflow outlines a typical cell-based assay to evaluate the antagonist activity of **GSK1820795A**.



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Caption: Workflow for a cell-based GPR132 antagonist assay.

Troubleshooting Guide

Issue 1: **GSK1820795A** Precipitates in Aqueous Solution.

Possible Cause	Troubleshooting Step
Low aqueous solubility.	Prepare a high-concentration stock solution in 100% DMSO. For aqueous buffers, ensure the final DMSO concentration is kept low (typically <0.5%) and consistent across all experimental conditions.
Incorrect buffer pH or composition.	Check the pH and ionic strength of your assay buffer. Extreme pH values can affect compound solubility.
"Shock" precipitation upon dilution.	When diluting the DMSO stock, add the stock solution to the aqueous buffer while vortexing to ensure rapid mixing and prevent localized high concentrations.

Issue 2: Inconsistent or No Antagonist Activity Observed.

Possible Cause	Troubleshooting Step
Compound degradation.	Ensure GSK1820795A has been stored correctly (see storage conditions). Prepare fresh dilutions for each experiment from a frozen stock. Avoid repeated freeze-thaw cycles of the stock solution.
Suboptimal agonist concentration.	Confirm the EC50 of your GPR132 agonist in your specific assay system. For antagonist assays, use the agonist at a concentration that elicits ~80% of the maximal response (EC80).
Cell health issues.	Monitor cell viability and morphology. Ensure cells are not passaged too many times and are healthy at the time of the experiment.
Incorrect assay setup.	Verify all reagent concentrations, incubation times, and instrument settings. Include appropriate controls (e.g., vehicle control, agonist-only control, no-cell control).

Issue 3: High Background Signal in the Assay.

Possible Cause	Troubleshooting Step
Compound interference.	GSK1820795A may have intrinsic fluorescence or interfere with the detection method. Run a control plate with the compound in the absence of cells or other assay reagents to check for interference.
High constitutive activity of the receptor.	Some cell lines overexpressing a GPCR can exhibit high basal signaling. If this is the case, the assay window for detecting antagonism may be small. Consider using a cell line with lower receptor expression or an alternative detection method.
Contamination of reagents or cells.	Use sterile techniques and ensure all reagents are free from contamination.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
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